

Application Notes and Protocols for Intravenous Self-Administration of Prolintane in Mice

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Compound of Interest

Compound Name: Prolintane

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These application notes provide a detailed protocol for studying the reinforcing effects of **Prolintane** in mice using the intravenous self-administration (IVSA) paradigm. **Prolintane**, a dopamine reuptake inhibitor, has demonstrated abuse potential, and this document outlines the necessary procedures to evaluate its rewarding and reinforcing properties.^[1]

I. Quantitative Data Summary

The following table summarizes key quantitative parameters for **Prolintane** self-administration experiments in mice, based on available literature.

Parameter	Value	Species/Strain	Notes	Reference
Unit Dose of Prolintane	4 mg/kg/infusion	Mice	This dose has been shown to sustain self-administration behavior.	[2]
Route of Administration	Intravenous (IV)	Mice	Direct delivery into the bloodstream, bypassing first-pass metabolism.	[2][3]
Reinforcement Schedule	Fixed Ratio (FR) or Progressive Ratio (PR)	Mice	FR schedules are used for acquisition, while PR schedules assess the motivational strength of the drug.[4][5][6]	[4][5][6]
Session Duration	2 hours	Mice	A standard duration for daily self-administration sessions.	[2][3]

II. Experimental Protocols

This section details the essential experimental procedures for conducting **Prolintane** self-administration studies in mice. The protocol is a synthesis of established methods for intravenous self-administration of psychostimulants.[2][3][7]

A. Materials and Reagents

- **Prolintane** hydrochloride

- Sterile 0.9% saline
- Heparinized saline (10 U/mL)[8]
- Ketamine/xylazine anesthetic solution
- Surgical instruments (forceps, scissors, sutures)
- Intravenous catheters
- Operant conditioning chambers equipped with two levers, a stimulus light, and an infusion pump
- Syringes and tubing

B. Surgical Procedure: Jugular Vein Catheterization

This procedure establishes a chronic indwelling catheter for intravenous drug delivery.[3][7][8]

- Anesthesia: Anesthetize the mouse with an intraperitoneal injection of ketamine and xylazine. Confirm the depth of anesthesia using a tail or foot pinch reflex.[8]
- Incision: Make a small transverse incision over the trachea to expose the right jugular vein. [8]
- Catheter Insertion: Carefully isolate the jugular vein and make a small incision. Insert a heparinized saline-filled silastic catheter into the vein.[8]
- Exteriorization: Tunnel the catheter subcutaneously to exit at the back of the neck. This placement prevents the mouse from accessing and damaging the catheter.[8]
- Suturing: Suture the incision and secure the catheter.
- Post-operative Care: Administer post-operative analgesics and allow the mouse to recover for 4-5 days before behavioral testing.[8] Flush the catheter daily with heparinized saline to maintain patency.[2][3]

C. Operant Conditioning and Self-Administration

- Acquisition Phase (Fixed Ratio Schedule):
 - Place the mouse in the operant conditioning chamber.
 - Connect the externalized catheter to the infusion pump via a tether system that allows free movement.
 - Initiate a Fixed Ratio 1 (FR1) schedule, where a single press on the "active" lever results in a single intravenous infusion of **Prolintane** (4 mg/kg/infusion) paired with a cue light. The "inactive" lever has no programmed consequences.[\[5\]](#)
 - Conduct daily 2-hour sessions until a stable pattern of responding is established (e.g., consistent active lever pressing and minimal inactive lever pressing).
- Maintenance Phase:
 - Once responding is stable, continue with the FR schedule for the duration of the maintenance phase.
- Assessment of Motivational Strength (Progressive Ratio Schedule):
 - To evaluate the reinforcing efficacy of **Prolintane**, switch to a Progressive Ratio (PR) schedule.
 - In a PR schedule, the number of lever presses required to receive a single infusion increases with each successive infusion (e.g., 1, 2, 4, 6, 9, 12...).
 - The "breakpoint" is the highest number of lever presses an animal completes for a single infusion before ceasing to respond. A higher breakpoint indicates a stronger motivational effect of the drug.[\[4\]](#)[\[5\]](#)[\[6\]](#)

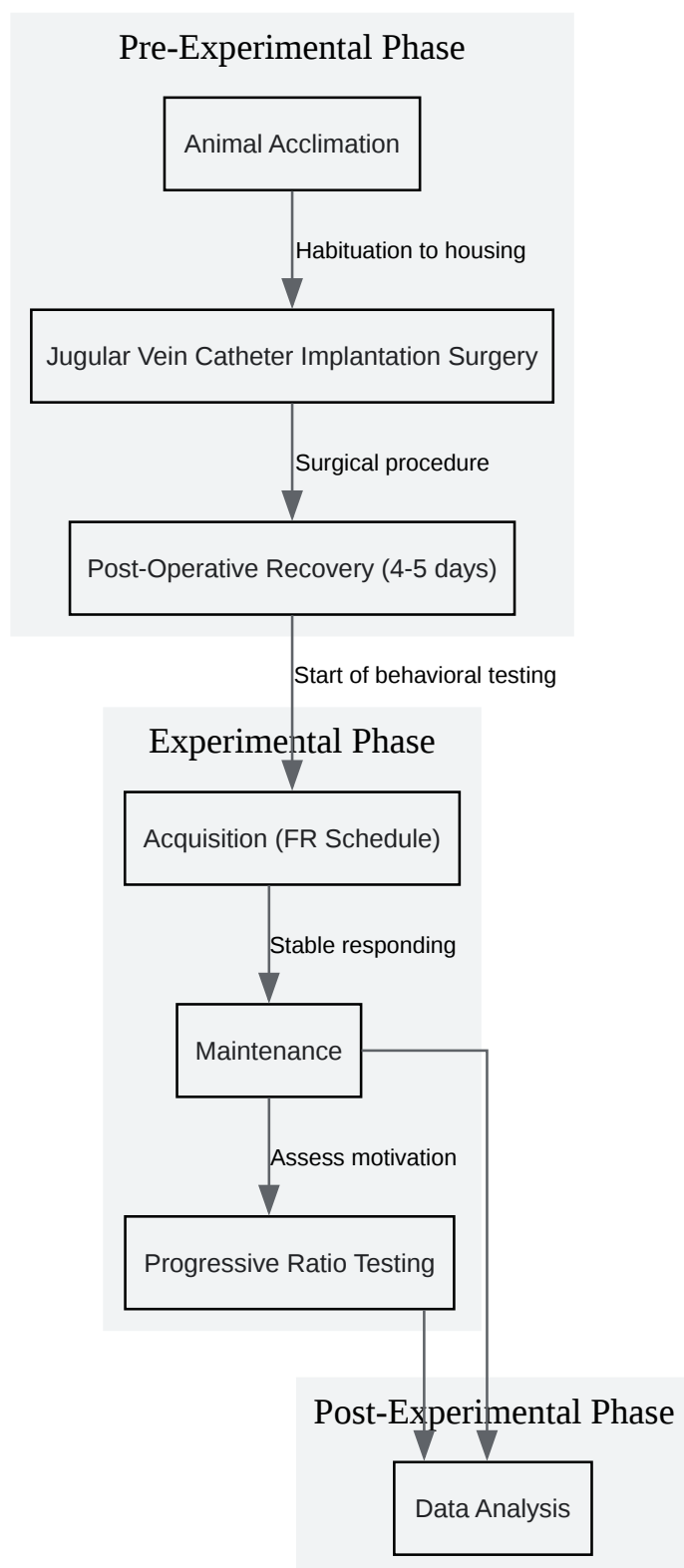
D. Data Analysis

- Record the number of active and inactive lever presses.
- Calculate the total number of infusions received and the total drug intake.
- For PR schedules, determine the breakpoint for each animal.

- Statistical analysis (e.g., t-tests, ANOVA) can be used to compare responding between different groups or conditions.

III. Visualizations

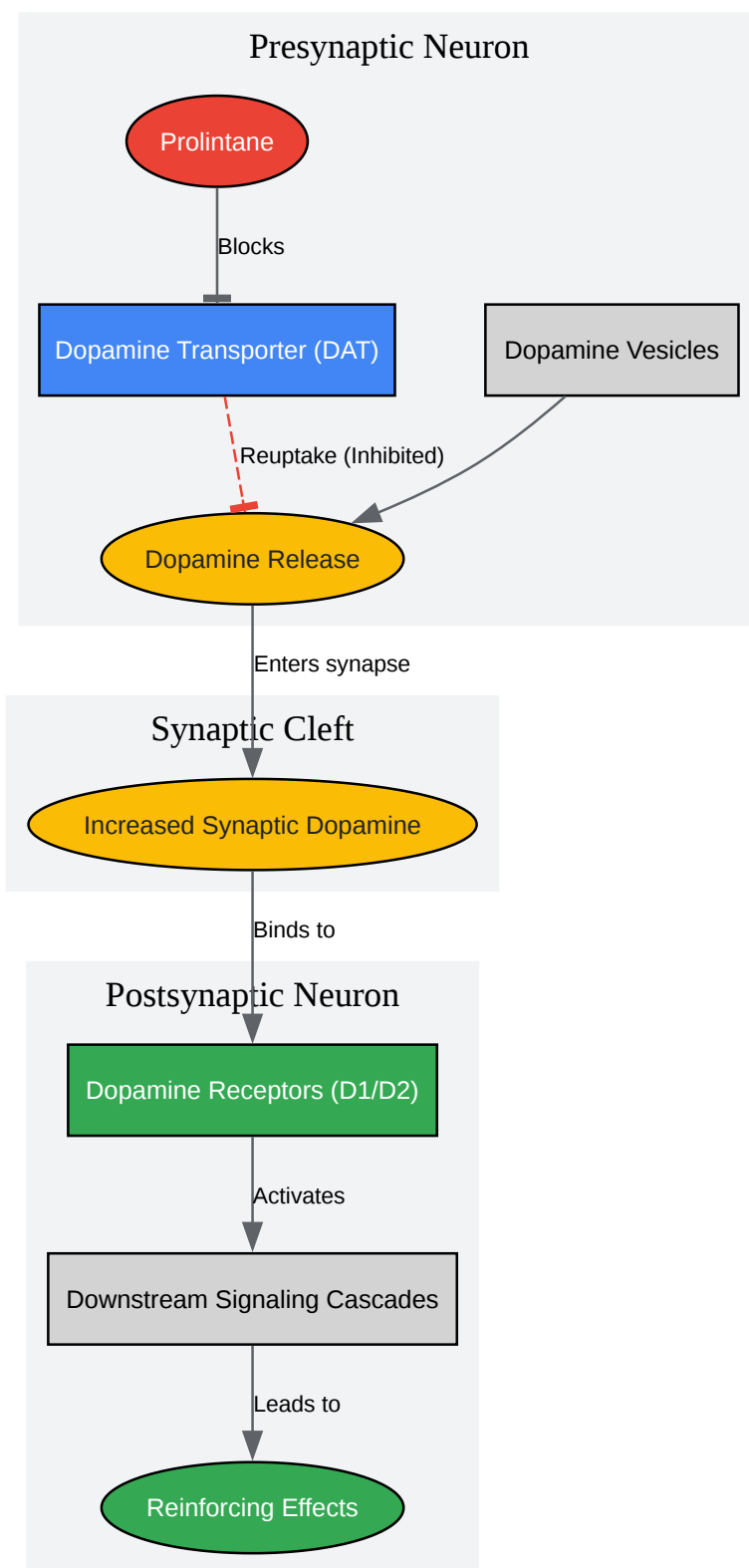
A. Experimental Workflow



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Caption: Experimental workflow for **Prolintane** self-administration in mice.

B. Prolintane Mechanism of Action: Signaling Pathway



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Caption: Signaling pathway of **Prolintane**'s reinforcing effects.

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